

[Ala1,3,11,15]-Endothelin (53-63) solubility and preparation

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Compound of Interest

Compound Name: [Ala1,3,11,15]-Endothelin (53-63)

Cat. No.: B10784442

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Technical Support Center: [Ala1,3,11,15]-Endothelin (53-63)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, preparation, and handling of [Ala1,3,11,15]-Endothelin (53-63).

Frequently Asked Questions (FAQs)

Q1: What is [Ala1,3,11,15]-Endothelin (53-63) and what is its primary biological activity?

[Ala1,3,11,15]-Endothelin (53-63) is a synthetic analog of Endothelin-1 (ET-1). It is a selective agonist for the Endothelin B (ETB) receptor. By substituting the four cysteine residues with alanine, the peptide is linearized, which significantly alters its receptor binding profile compared to the native ET-1.

Q2: What is the molecular weight of [Ala1,3,11,15]-Endothelin (53-63)?

The molecular weight of the trifluoroacetate salt form is approximately 2367.7 g/mol .

Q3: How should I store the lyophilized peptide?

The lyophilized peptide is stable for at least four years when stored at -20°C.[1]

Q4: What is the recommended solvent for reconstituting the peptide?

The recommended solvent for reconstituting **[Ala1,3,11,15]-Endothelin (53-63)** is high-purity, sterile water.

Q5: How should I store the reconstituted peptide solution?

For short-term storage, the reconstituted solution can be kept at 2-8°C for up to a few days. For long-term storage, it is recommended to aliquot the solution into single-use volumes and store them at -20°C or -80°C for up to one month. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol for Preparation of a 1 mM Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **[Ala1,3,11,15]-Endothelin (53-63)** (TFA salt, MW: 2367.7).

Materials:

- **[Ala1,3,11,15]-Endothelin (53-63)** lyophilized powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial upon opening.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of sterile water to the vial to achieve a 1 mM concentration. For example, to prepare a 1 mM solution from 1 mg of peptide:
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000$

- $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 2367.7 \text{ g/mol}) * 1,000,000 \approx 422.3 \mu\text{L}$
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, as this can cause aggregation. If complete dissolution is not achieved, sonication in a water bath for a few minutes may be helpful.
- **Aliquoting and Storage:** Once the peptide is fully dissolved, aliquot the stock solution into sterile, low-protein-binding microcentrifuge tubes in volumes appropriate for your experiments. Store the aliquots at -20°C or -80°C.

Data Presentation

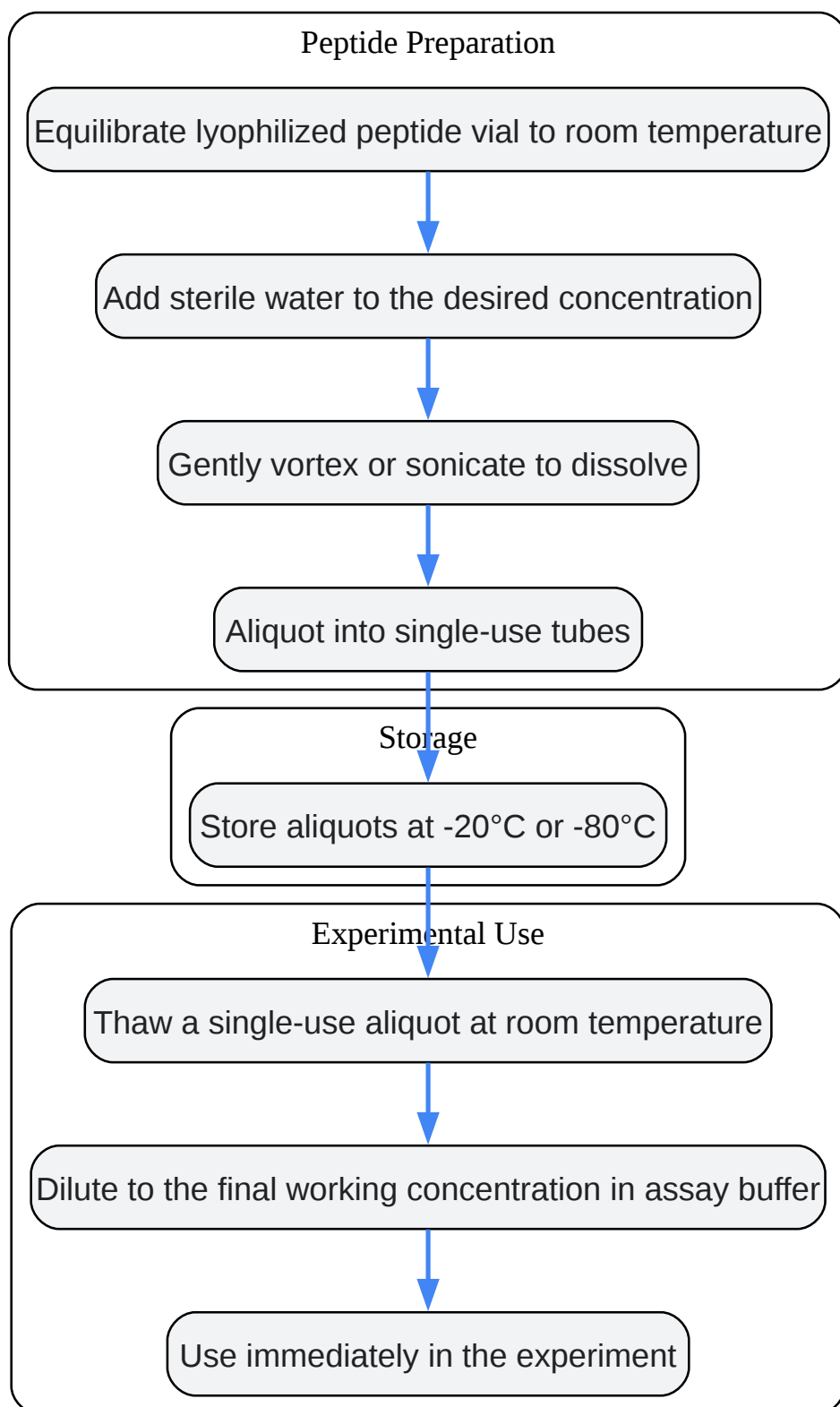
Parameter	Recommendation	Citation
Storage of Lyophilized Peptide	-20°C	[1]
Recommended Solvent	High-purity, sterile water	
Storage of Reconstituted Solution (Short-term)	2-8°C (for a few days)	
Storage of Reconstituted Solution (Long-term)	-20°C or -80°C (up to 1 month)	
Stability of Lyophilized Peptide	≥ 4 years at -20°C	[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide is difficult to dissolve.	Insufficient mixing or low temperature.	Gently vortex or sonicate the solution. Ensure the solvent is at room temperature before use.
The peptide may have a tendency to aggregate at high concentrations.	Try preparing a more dilute stock solution.	
Precipitation observed after thawing.	The peptide may be less soluble at lower temperatures.	Warm the solution to room temperature and gently vortex to redissolve.
Repeated freeze-thaw cycles can lead to aggregation.	Prepare single-use aliquots to avoid multiple freeze-thaw cycles.	
Inconsistent experimental results.	Improper storage of the stock solution.	Ensure the stock solution is stored properly at -20°C or -80°C and that aliquots are used to avoid degradation.
Inaccurate pipetting during dilution.	Use calibrated pipettes and sterile, low-protein-binding tips for accurate dilutions.	

Visualizations

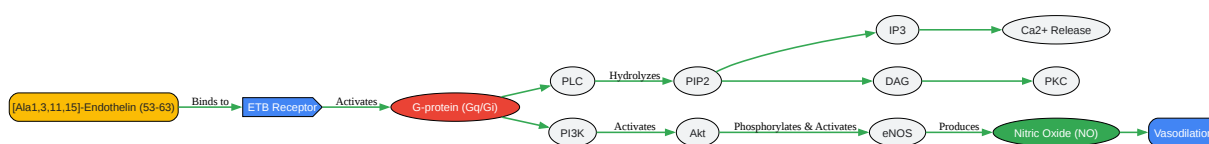
Experimental Workflow for Peptide Preparation and Use



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Caption: Workflow for the preparation and use of **[Ala1,3,11,15]-Endothelin (53-63)**.

ETB Receptor Signaling Pathway



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References

- 1. caymanchem.com [caymanchem.com]
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Phone: (601) 213-4426
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